Comparative Bioactivity Guide: Substituted Thieno[2,3-d]pyrimidines[1]

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Compound of Interest

Compound Name:	*Ethyl 4-amino-2-mercaptopyrimidine-5-carboxylate*
CAS No.:	*774-07-2*
Cat. No.:	*B015385*

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Executive Summary

Thieno[2,3-d]pyrimidines have emerged as a critical scaffold in medicinal chemistry, serving as bioisosteres to quinazolines (e.g., Gefitinib) and purines (ATP). Their structural versatility allows them to function as potent ATP-competitive inhibitors for kinases (EGFR, PI3K) while also exhibiting significant antimicrobial properties.

This guide objectively compares the bioactivity of specific substituted derivatives, focusing on how modifications at the C-2, C-4, and C-5/6 positions dictate therapeutic utility. It provides experimental protocols and data-driven insights for researchers optimizing this scaffold.

Scaffold Architecture & SAR Logic

The thieno[2,3-d]pyrimidine core mimics the adenine ring of ATP. The bioactivity is tuned via three primary vectors:

- The Hinge Binder (C-4 Position): Typically an amine, hydrazine, or morpholine group. This moiety forms critical hydrogen bonds with the kinase hinge region (e.g., Met793 in EGFR).

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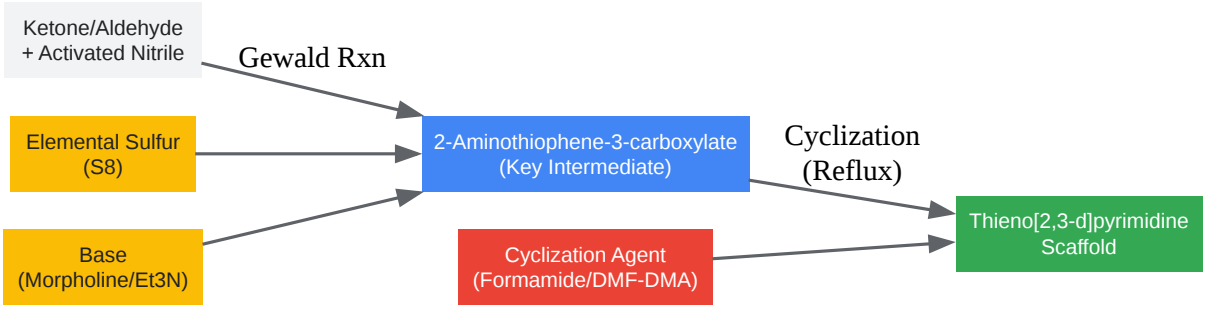
- The Hydrophobic Tail (C-5/C-6 Position): Substituents here extend into the hydrophobic pocket, determining selectivity and potency.
- The Solubility/Selectivity Handle (C-2 Position): Often an aryl group; modifications here affect pharmacokinetic properties (ADME) and isoform selectivity (e.g., PI3K

  vs. PI3K

).

Visualizing the Synthesis (Gewald Strategy)

The most robust method for generating this scaffold is the Gewald reaction, followed by cyclization.[1]



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Caption: Figure 1. The Gewald reaction pathway provides a convergent route to the 2-aminothiophene intermediate, which is subsequently cyclized to form the core scaffold.[1][2]

Comparative Bioactivity: Kinase Inhibition (EGFR & PI3K)[1]

EGFR Inhibition (Anticancer)

Substituted thienopyrimidines function as Type I kinase inhibitors. The 4-anilino moiety is essential for mimicking the interaction of the adenine amino group of ATP.

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Key Comparative Data (IC50 Values): The table below compares the potency of specific derivatives against Wild Type (WT) EGFR and the resistant T790M mutant.

Compound ID	C-4 Substituent	C-5/C-6 Substituent	EGFR (WT) IC50	EGFR (T790M) IC50	Mechanism Note
Gefitinib (Ref)	3-chloro-4-fluoroanilino	Quinazoline Core	0.033 μM	>10 μM	Standard Control
Compound 7a	3-chloro-4-fluoroanilino	Cyclohepta-thiophene	0.041 μM	0.21 μM	Dual Inhibitor [1]
Compound 106	3-bromoanilino	6-methanone	0.005 μM	--	High Potency [2]
Compound 4d	Morpholine	5-phenyl	14.13 μM	N/A	Low Potency (No H-bond donor)

Insight: The presence of a proton donor at C-4 (Anilino) is superior to a tertiary amine (Morpholine) for EGFR inhibition. Compound 7a demonstrates that fusing a cycloheptane ring to the thiophene moiety (C-5/C-6) creates steric bulk that accommodates the T790M "gatekeeper" mutation, retaining potency where Gefitinib fails.

PI3K Inhibition

For Phosphoinositide 3-kinase (PI3K), the SAR requirements shift. A morpholine group at C-4 is often preferred to interact with the hinge region Val851, while the C-2 aryl group dictates isoform selectivity.

Key Comparative Data (Isoform Selectivity):

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Compound ID	C-2 Substituent	C-4 Substituent	PI3K Inhibition	PI3K Inhibition	Selectivity Profile
Compound IIIa	3-hydroxyphenyl	Morpholine	62%	70%	Pan-PI3K
Compound VIb	3-hydroxy-5-methoxyphenyl	Morpholine	72%	84%	PI3K Selective [3]
Compound IIIk	3-methoxyphenyl	Morpholine	<40%	48%	Loss of Activity

Insight: The hydroxyl group at the meta-position of the C-2 phenyl ring (Compound VIb) acts as a critical hydrogen bond donor/acceptor. Methylating this group (Compound IIIk) drastically reduces activity, proving the necessity of polar interactions in this pocket.

Comparative Bioactivity: Antimicrobial Efficacy

While kinase inhibition requires ATP mimicry, antimicrobial activity in thienopyrimidines often relies on disrupting cell wall synthesis or folate pathways (DHFR inhibition).

Representative Data (MIC Values in µg/mL):

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Compound	Structure Feature	S. aureus (G+)	E. coli (G-)	C. albicans (Fungi)
Compound 4b	7-Phenyl-9-(p-tolyl)	4	128	>128
Compound 5a	2-morpholinomethyl	8	16	N/A
Compound 8iii	Sulfonamide Hybrid	12	32	16
Amoxicillin	(Standard)	4	8	N/A

Insight:

- Antibacterial: Compound 5a shows that adding a morpholinomethyl group at C-2 expands the spectrum to Gram-negative bacteria (E. coli), likely by improving permeability through the outer membrane [4].
- Antifungal: Hybridizing the scaffold with a sulfonamide (Compound 8iii) unlocks significant antifungal activity, likely via a dual mechanism of action not present in the parent scaffold [5].

Experimental Protocols (Self-Validating)

Protocol: Kinase Inhibition Assay (ADP-Glo™)

Objective: Determine IC50 values for EGFR/PI3K inhibition.[3] Validation: This assay couples ATP depletion to luciferase signal; signal is inversely proportional to kinase activity.

- Preparation: Dilute compounds in 100% DMSO (10mM stock). Create 10-point serial dilutions.
- Enzyme Reaction:
  - Mix 2 µL of kinase (e.g., EGFR WT, 0.2 ng/µL) with 1 µL of compound in a 384-well plate.
  - Incubate for 10 min at RT (allows compound binding).

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- Initiate reaction by adding 2 µL ATP/Substrate mix (Poly-Glu-Tyr).
- Incubate for 60 min at RT.

- Detection:
  - Add 5 µL ADP-Glo™ Reagent (stops reaction, consumes remaining ATP). Incubate 40 min.
  - Add 10 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase). Incubate 30 min.
- Readout: Measure luminescence.
- Analysis: Normalize to "No Enzyme" (0% activity) and "No Compound" (100% activity) controls. Fit curves using non-linear regression (Sigmoidal dose-response).

Protocol: Antimicrobial Susceptibility (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC).[4][5]

- Inoculum: Prepare bacterial suspension to 0.5 McFarland standard (

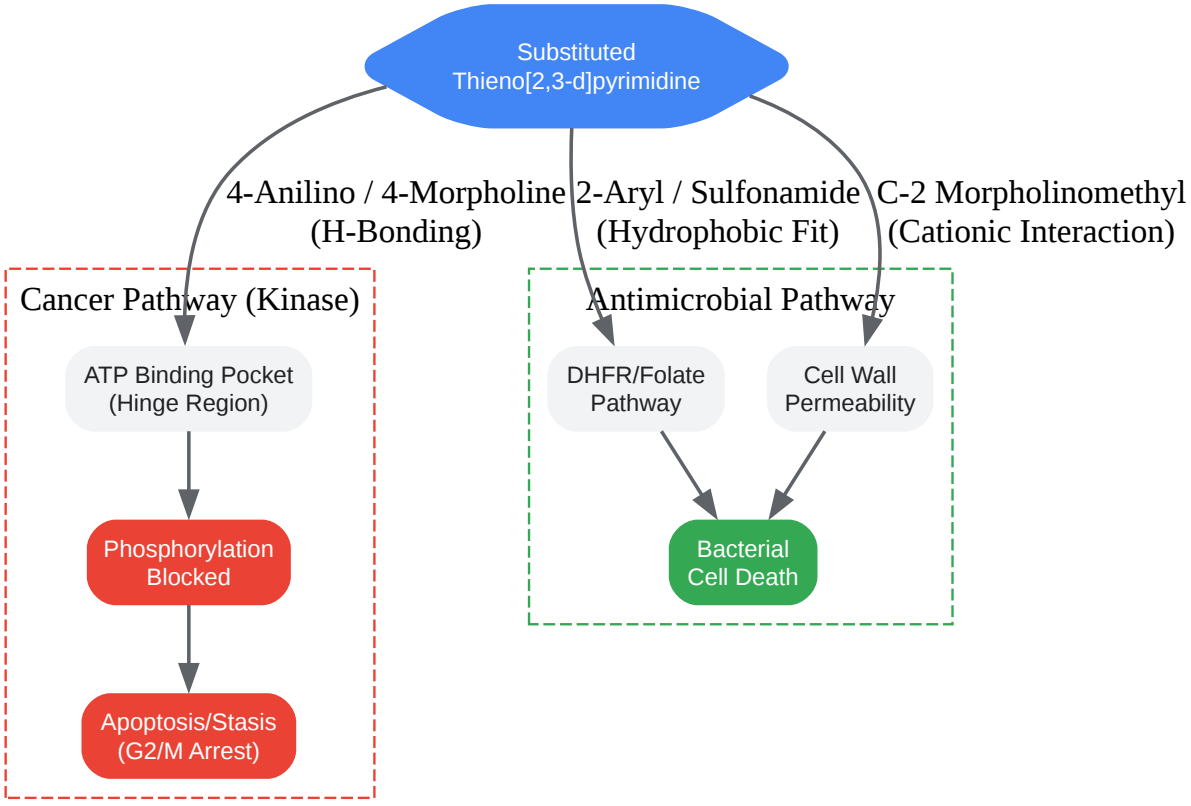
  CFU/mL). Dilute 1:100 in Mueller-Hinton Broth.
- Plating: In a 96-well plate, add 100 µL of broth containing serial dilutions of the thienopyrimidine derivative.
- Inoculation: Add 100 µL of bacterial suspension to each well.
- Controls:
  - Sterility Control: Broth only.
  - Growth Control: Broth + Bacteria (no compound).
  - Positive Control:[6][7] Ciprofloxacin or Amoxicillin.

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- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration with no visible turbidity.

Mechanism of Action Visualization

The following diagram illustrates the dual-pathway potential of these derivatives based on the substitution pattern.



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Caption: Figure 2.[8] Structure-function map showing how specific substitutions direct the scaffold toward anticancer (red) or antimicrobial (green) mechanisms.

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